

Introduction: Overcoming Resistance in Prostate Cancer

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Compound of Interest

Compound Name: ARV-393
CAS No.: 2851885-95-3
Cat. No.: B15604898

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Androgen Receptor (AR) signaling is the primary driver of prostate cancer progression.^[1] Therapies for metastatic castration-resistant prostate cancer (mCRPC) have historically focused on inhibiting this pathway, either by reducing androgen levels (e.g., abiraterone) or by blocking the androgen receptor directly (e.g., enzalutamide).^{[1][2]} However, the efficacy of these treatments is often short-lived due to the development of resistance.^{[3][4]} Common resistance mechanisms include AR gene amplification, overexpression, point mutations in the ligand-binding domain, and the expression of AR splice variants that may lack the ligand-binding domain.^{[3][5]} These alterations can reactivate the AR signaling pathway, rendering conventional inhibitors ineffective.^{[5][6]}

This therapeutic challenge has driven the development of novel strategies that go beyond simple inhibition. Bavdegalutamide (ARV-110) is a first-in-class, orally bioavailable PROteolysis Targeting Chimera (PROTAC) designed to eliminate the AR protein entirely, thereby addressing the root cause of resistance driven by AR alterations.^{[3][5]}

Core Mechanism of Action: Targeted Protein Degradation

Bavdegalutamide operates via a novel mechanism of action: targeted protein degradation. Unlike inhibitors that merely block a protein's function, bavdegalutamide hijacks the cell's own ubiquitin-proteasome system (UPS) to selectively tag the Androgen Receptor for destruction.[\[7\]](#)
[\[8\]](#)

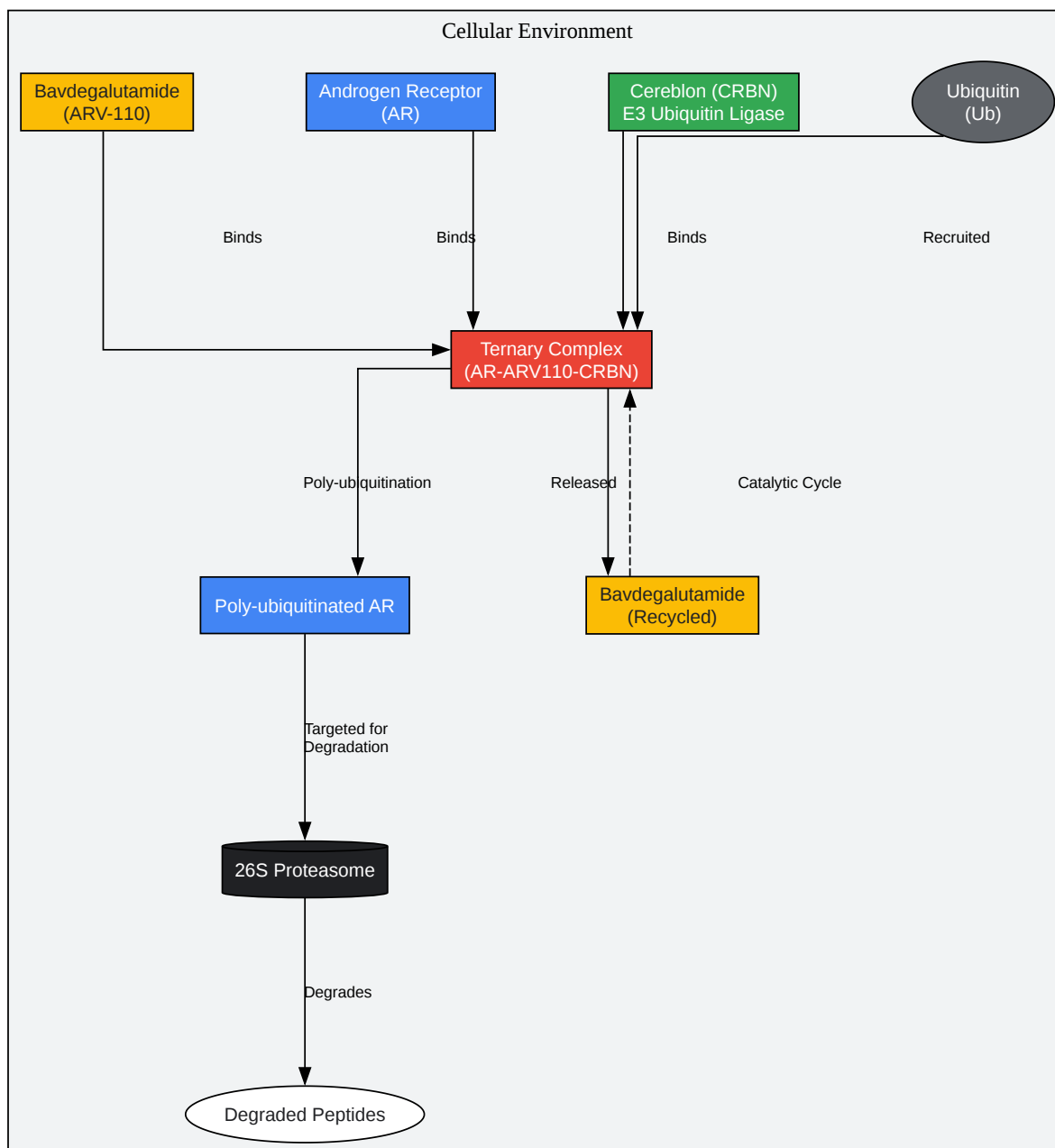
Bavdegalutamide is a heterobifunctional small molecule composed of three key parts:

- A ligand that binds to the Androgen Receptor.[\[1\]](#)
- A ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.[\[1\]](#)[\[2\]](#)
- A linker that connects these two ligands.[\[9\]](#)

The mechanism unfolds in a catalytic cycle:

- Ternary Complex Formation: Bavdegalutamide simultaneously binds to the AR and the CRBN E3 ligase, bringing them into close proximity to form a ternary complex (AR-Bavdegalutamide-CRBN).[\[1\]](#)[\[7\]](#)
- Ubiquitination: Within this complex, the E3 ligase facilitates the transfer of ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to the AR, tagging it with a polyubiquitin chain.[\[1\]](#)[\[7\]](#)
- Proteasomal Degradation: The polyubiquitinated AR is then recognized by the 26S proteasome, which unfolds and degrades the receptor into small peptides.[\[1\]](#)
- Catalytic Recycling: After inducing ubiquitination, bavdegalutamide is released and can bind to another AR protein, repeating the cycle. This catalytic nature means a single molecule of bavdegalutamide can induce the degradation of multiple AR proteins, distinguishing its pharmacology from that of traditional inhibitors which require 1:1 stoichiometric occupancy.
[\[1\]](#)

This degradation-based approach offers a key advantage: by removing the entire protein, it can overcome resistance mechanisms based on AR overexpression, mutations, or amplification.[\[6\]](#)



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Caption: Mechanism of Action of Bavdegalutamide (ARV-110).

Quantitative Data Summary

Bavdegalutamide has demonstrated potent and selective degradation of the Androgen Receptor across preclinical models and in clinical trials.

Table 1: In Vitro Efficacy

Parameter	Cell Line	Value	Citation
DC ₅₀ (50% Degradation Conc.)	Various Prostate Cancer Lines	~1 nM	[3] [4] [10]
AR Degradation	LNCaP Cells	Dose-dependent	[10]
AR Degradation	VCaP Cells	Time-dependent	[10]
Downstream Effect	VCaP Cells	Suppression of PSA expression	[3] [10]
Cellular Effect	VCaP Cells	Inhibition of proliferation	[2] [3]
Cellular Effect	VCaP Cells	Induction of apoptosis	[1] [2] [3]

Table 2: In Vivo Preclinical Efficacy

Model	Dosage	Result	Citation
Mouse Xenograft	1 mg/kg PO QD	>90% AR degradation	[3] [4] [10]
Enzalutamide-resistant VCaP Tumor Model	3 mg/kg	70% Tumor Growth Inhibition (TGI)	[10]
Enzalutamide-resistant VCaP Tumor Model	10 mg/kg	60% Tumor Growth Inhibition (TGI)	[10]
Enzalutamide-resistant Models	Not specified	Robust tumor growth inhibition	[1] [3]

Table 3: Clinical Trial Efficacy (Phase 1/2, NCT03888612)

Patient Population (mCRPC)	Metric	Result	Citation
Biopsy of metastatic lesion (1 patient)	AR Level Reduction	70-90% reduction after 6 weeks	[8]
Patients with AR T878A/S and/or H875Y mutations	PSA ₅₀ (≥50% PSA decline)	46% of patients responded	[11]
Patients without T878A/S or H875Y mutations	PSA ₅₀ (≥50% PSA decline)	10% of patients responded	[11]
Patients with AR T878A/S and/or H875Y mutations	RECIST Response	2 confirmed partial responses	[11]

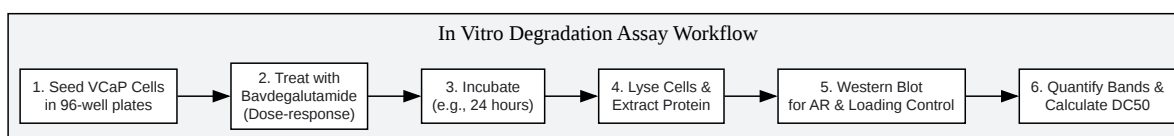
Experimental Protocols

The mechanism and efficacy of bavdegalutamide were validated through a series of key experiments.

Protocol 1: In Vitro AR Degradation Assay

- Objective: To determine the concentration-dependent degradation of AR by bavdegalutamide.
- Methodology:
 - Cell Seeding: VCaP prostate cancer cells are seeded in multi-well plates and allowed to adhere overnight.[\[5\]](#)
 - Compound Treatment: Cells are treated with a range of concentrations of bavdegalutamide (e.g., 0.01 nM to 300 nM) or vehicle control (DMSO) for a fixed period (e.g., 24 hours).[\[10\]](#)
 - Cell Lysis: After incubation, cells are washed with PBS and lysed to extract total protein.

- Western Blotting: Protein concentration is quantified, and equal amounts of protein from each sample are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is probed with primary antibodies specific for the Androgen Receptor and a loading control (e.g., β -actin).
- Quantification: The intensity of the AR band is measured and normalized to the loading control. The DC_{50} value is calculated as the concentration of bavdegalutamide that results in a 50% reduction in the AR protein level compared to the vehicle control.



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Caption: Experimental workflow for in vitro degradation assay.

Protocol 2: In Vivo Xenograft Tumor Model

- Objective: To evaluate the in vivo efficacy of orally administered bavdegalutamide on tumor growth and AR protein levels.
- Methodology:
 - Tumor Implantation: Immunocompromised mice (e.g., SCID) are subcutaneously implanted with prostate cancer cells (e.g., VCaP) or patient-derived xenograft (PDX) fragments.[\[1\]](#)[\[3\]](#)
 - Tumor Growth: Tumors are allowed to grow to a predetermined size (e.g., 150-200 mm³).
 - Treatment: Mice are randomized into groups and treated daily with oral gavage of vehicle control, enzalutamide, or varying doses of bavdegalutamide (e.g., 1, 3, 10 mg/kg).[\[3\]](#)[\[10\]](#)
 - Monitoring: Tumor volume and body weight are measured regularly (e.g., twice weekly).

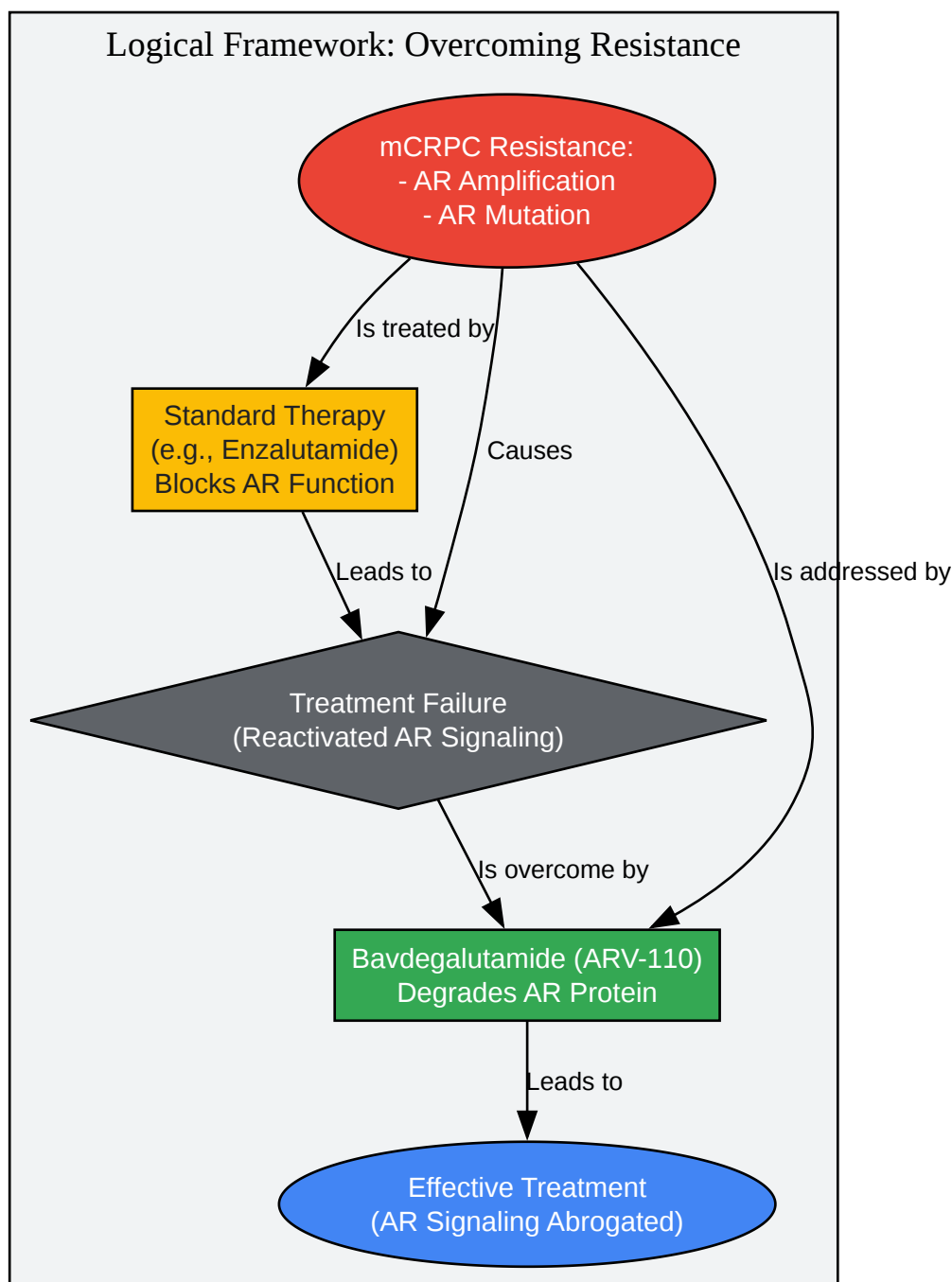
- Pharmacodynamic Analysis: At the end of the study, tumors are excised. A portion is flash-frozen for protein analysis (Western Blot or ELISA to quantify AR levels), and another portion may be fixed for immunohistochemistry.
- Efficacy Endpoint: The primary endpoint is Tumor Growth Inhibition (TGI), calculated by comparing the change in tumor volume in treated groups to the vehicle control group.

Protocol 3: Phase 1/2 Clinical Trial (NCT03888612)

- Objective: To determine the safety, tolerability, recommended Phase 2 dose (RP2D), and anti-tumor activity of bavdegalutamide in patients with mCRPC.[\[11\]](#)[\[12\]](#)
- Methodology:
 - Patient Population: Enrollment of patients with mCRPC whose disease has progressed after treatment with at least two prior therapies, including enzalutamide and/or abiraterone. [\[11\]](#)[\[12\]](#)
 - Study Design: A dose-escalation (Phase 1) and dose-expansion (Phase 2) study. Phase 1 followed a 3+3 design to determine the maximum tolerated dose (MTD) and RP2D.[\[11\]](#)[\[12\]](#) Phase 2 enrolled patients into biomarker-defined subgroups (e.g., based on specific AR mutations).[\[11\]](#)
 - Treatment: Patients received bavdegalutamide orally once daily.[\[12\]](#)
 - Endpoints:
 - Primary: Safety (adverse events, DLTs), MTD, and RP2D.[\[12\]](#)[\[13\]](#)
 - Secondary: Pharmacokinetics, PSA response rate (PSA₅₀), and objective response rate per RECIST criteria.[\[12\]](#)[\[13\]](#)
 - Biomarker Analysis: Circulating tumor DNA (ctDNA) was analyzed to identify AR mutations and correlate them with clinical response. Tumor biopsies were taken in some patients to directly measure AR degradation.[\[8\]](#)[\[11\]](#)

Conclusion: A New Paradigm in Prostate Cancer Treatment

Bavdegalutamide (ARV-110) represents a paradigm shift in targeting the Androgen Receptor in prostate cancer. By inducing the degradation of AR, it addresses key mechanisms of resistance to standard-of-care inhibitors.^[6] Its catalytic mechanism allows for potent and sustained elimination of both wild-type and clinically relevant mutant AR proteins.^{[1][2]} Preclinical data demonstrated superior activity over standard inhibitors, and clinical trial results have confirmed its safety and significant anti-tumor activity in a heavily pretreated patient population, particularly those with specific AR mutations that confer resistance to other therapies.^{[1][11][14]} Bavdegalutamide's novel mechanism of action holds the potential to significantly improve outcomes for patients with advanced prostate cancer.^[5]



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Caption: Bavdegalutamide's approach to overcoming resistance.

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References

- [1. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [2. urotoday.com \[urotoday.com\]](https://urotoday.com)
- [3. ASCO – American Society of Clinical Oncology \[asco.org\]](https://asco.org)
- [4. ascopubs.org \[ascopubs.org\]](https://ascopubs.org)
- [5. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [6. Arvinas Presents New Preclinical Data on Oral Androgen Receptor PROTAC® ARV-110 at ASCO 2018 Genitourinary Cancers Symposium | Arvinas \[ir.arvinas.com\]](#)
- [7. PROTACs in the Management of Prostate Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. nursingcenter.com \[nursingcenter.com\]](https://nursingcenter.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. cancer-research-network.com \[cancer-research-network.com\]](https://cancer-research-network.com)
- [11. ascopubs.org \[ascopubs.org\]](https://ascopubs.org)
- [12. ASCO – American Society of Clinical Oncology \[asco.org\]](https://asco.org)
- [13. PROTAC-Based AR Degradation's Impact on Prostate Cancer \[oncodna.com\]](https://oncodna.com)
- [14. news-medical.net \[news-medical.net\]](https://news-medical.net)
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